

A Comparative Guide to the Synthetic Routes of 3-Fluoro-o-xylene

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Compound of Interest

Compound Name: 3-Fluoro-o-xylene

Cat. No.: B1295157

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3-Fluoro-o-xylene is a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. The introduction of a fluorine atom into the ortho-xylene scaffold can significantly modify the physicochemical and biological properties of target molecules, enhancing their efficacy and stability. This guide provides a comparative overview of the primary synthetic routes to **3-Fluoro-o-xylene**, offering detailed experimental protocols and quantitative data to aid in the selection of the most suitable method for specific research and development needs.

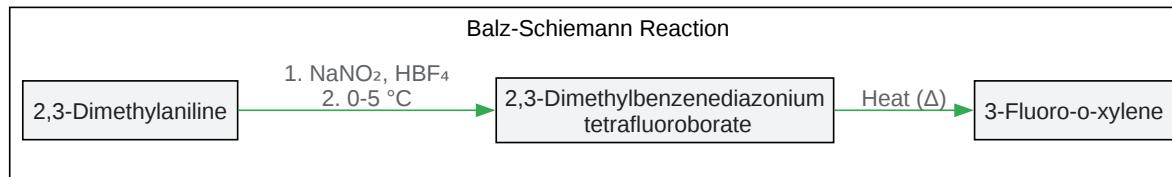
At a Glance: Comparison of Synthetic Routes

Synthetic Route	Starting Material	Key Reagents	Reaction Steps	Yield (%)	Purity (%)	Key Advantages	Key Disadvantages
Balz-Schiemann Reaction	2,3-Dimethyl aniline	NaNO ₂ , HBF ₄ (or HF/Pyridine)	2	~60-70	>98	Well-established, high purity, good regioselectivity.	Use of hazardous diazonium salts, high temperatures may be required.
Direct Electrophilic Fluorination	o-Xylene	N-Fluoroboron trifluoride (NFSI), Selectfluor®	1	Moderate (isomer mixture)	Variable	Single-step reaction, milder conditions possible.	Poor regioselectivity leading to a mixture of isomers, requires chromatographic separation.
Halogen Exchange (Halex) Reaction	3-Bromo-o-xylene	Anhydrous Potassium Fluoride (KF)	1	Moderate to Good	>97	Avoids diazonium salts, can be cost-effective.	Requires high temperatures and polar aprotic solvents, incomplete conversion.

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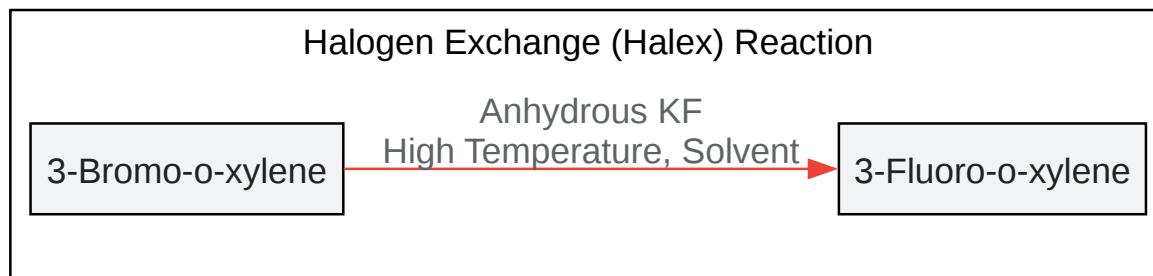
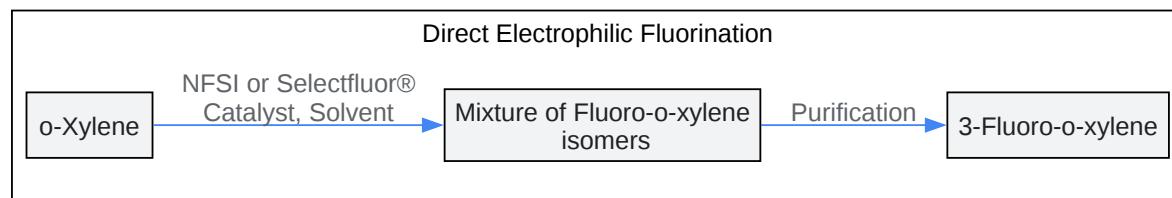
Synthetic Pathway Overview

The following diagrams illustrate the core transformations for each synthetic route.



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Caption: Balz-Schiemann reaction pathway.



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